

Application Notes and Protocols for Neochlorogenic Acid Methyl Ester Stock Solution

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Compound of Interest

Compound Name: *Neochlorogenic acid methyl ester*

Cat. No.: *B15566799*

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Introduction

Neochlorogenic acid methyl ester is a derivative of neochlorogenic acid, a phenolic compound with known antioxidant and potential anti-HBV activities.[1] As with many phenolic esters, its stability and solubility are critical factors for ensuring accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation and storage of **neochlorogenic acid methyl ester** stock solutions to maintain its integrity and efficacy for use in research and drug development. Recent studies suggest that the methyl ester form of chlorogenic acid exhibits increased stability in physiological buffers and resistance to enzymatic degradation, making it a valuable compound for in vitro studies.[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and storage of **neochlorogenic acid methyl ester** stock solutions.

Parameter	Value	Reference(s)
Molecular Formula	C ₁₇ H ₂₀ O ₉	[3]
Molecular Weight	368.34 g/mol	[1]
Appearance	Powder	[3]
Recommended Solvents	DMSO, Ethanol, Methanol, Chloroform, Dichloromethane, Ethyl Acetate, Acetone, Pyridine	[3][4][5]
Short-Term Storage	-20°C for up to 1 month (protect from light)	[6]
Long-Term Storage	-80°C for up to 6 months (protect from light)	[6]
Purity	>98% (as determined by HPLC)	[1]

Table 1: Solvent Volumes for Stock Solution Preparation

Desired Concentration	Mass of Neochlorogenic Acid Methyl Ester	Volume of DMSO to Add
1 mM	1 mg	2.715 mL
5 mM	1 mg	0.543 mL
10 mM	1 mg	0.272 mL
1 mM	5 mg	13.576 mL
5 mM	5 mg	2.715 mL
10 mM	5 mg	1.358 mL

Note: These values are calculated based on a molecular weight of 368.34 g/mol . Adjust volumes accordingly for different masses of the compound.

Experimental Protocols

Safety Precautions

- When handling **neochlorogenic acid methyl ester** powder and stock solutions, it is essential to work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[7\]](#)
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile gloves).[\[7\]](#)
- Refer to the material safety data sheet (MSDS) for comprehensive safety information before handling the compound.

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **neochlorogenic acid methyl ester** in dimethyl sulfoxide (DMSO).

Materials:

- **Neochlorogenic acid methyl ester** powder
- Anhydrous, high-purity DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

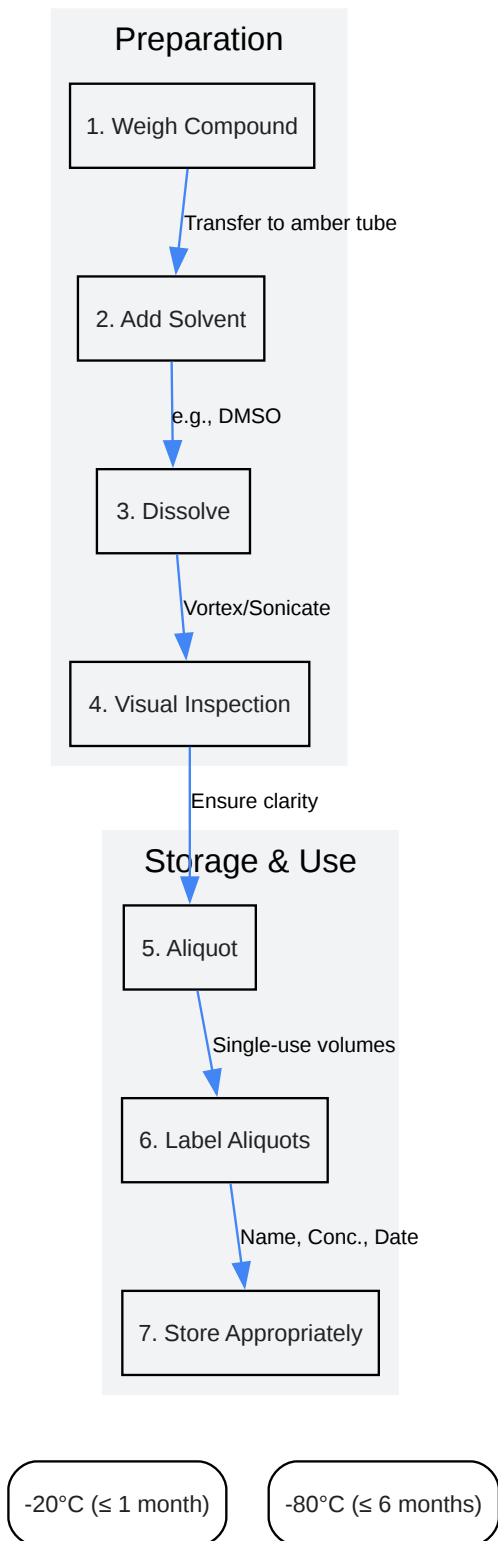
- **Weighing the Compound:** Accurately weigh 1 mg of **neochlorogenic acid methyl ester** powder on an analytical balance and transfer it to a sterile, amber microcentrifuge tube.
- **Adding the Solvent:** Using a calibrated micropipette, add 272 μ L of anhydrous DMSO to the microcentrifuge tube containing the powder.[\[4\]](#)

- **Dissolution:** Tightly cap the tube and vortex the mixture at room temperature until the powder is completely dissolved. If necessary, gentle warming or sonication can be used to aid dissolution, but avoid excessive heat to prevent degradation.[\[6\]](#)
- **Visual Inspection:** Visually inspect the solution to ensure that no particulate matter remains. The solution should be clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can lead to degradation, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[\[6\]](#)
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- **Storage:** For short-term use (up to 1 month), store the aliquots at -20°C. For long-term storage (up to 6 months), store the aliquots at -80°C.[\[6\]](#) Always protect the solutions from light.[\[6\]](#)

Visualizations

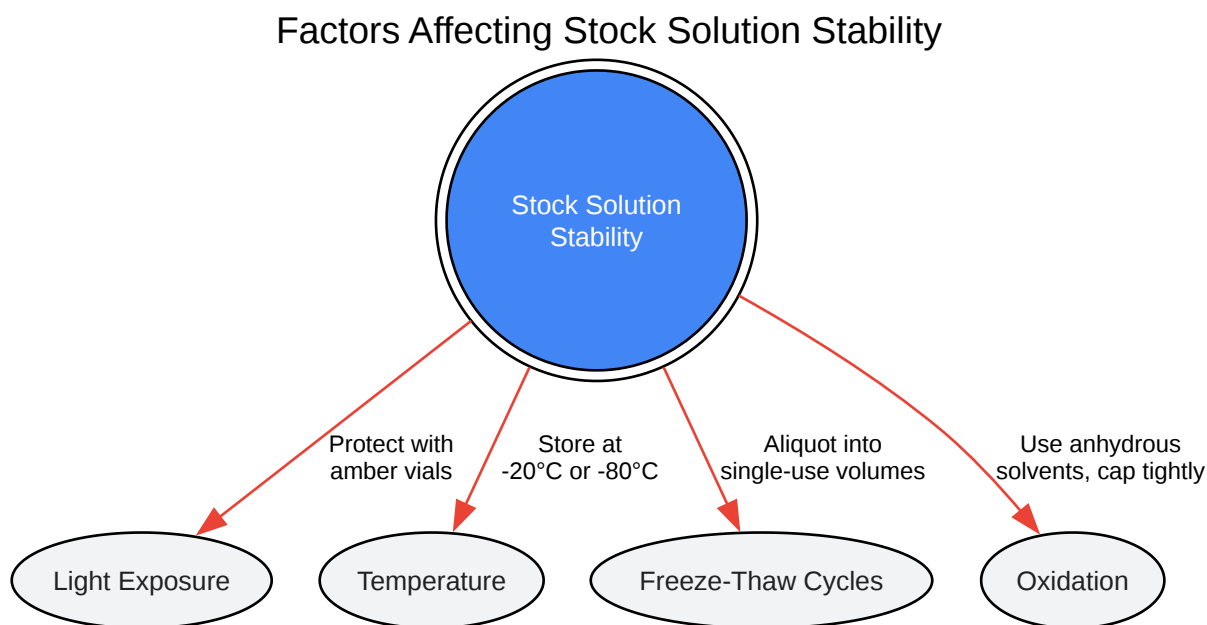
Experimental Workflow for Stock Solution Preparation

Workflow for Neochlorogenic Acid Methyl Ester Stock Solution Preparation

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Caption: Workflow for preparing and storing **neochlorogenic acid methyl ester** stock solution.

Key Considerations for Stability



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Caption: Key factors influencing the stability of **neochlorogenic acid methyl ester** stock solutions.

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